

An In-depth Technical Guide to 1-(2,6-Dimethylphenyl)ethanone

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Compound of Interest

Compound Name: 1-(2,6-Dimethylphenyl)ethanone

Cat. No.: B1346570

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This technical guide provides a detailed overview of the fundamental physicochemical properties of **1-(2,6-Dimethylphenyl)ethanone**, a compound of interest in various research and development sectors. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Compound Identification and Properties

1-(2,6-Dimethylphenyl)ethanone, also known as 2',6'-Dimethylacetophenone, is an aromatic ketone.^[1] Its core structure consists of a phenyl ring substituted with two methyl groups at positions 2 and 6, and an acetyl group. This substitution pattern imparts specific chemical characteristics to the molecule. The compound's identifying information and key molecular properties are summarized in the table below.

Table 1: Physicochemical Properties of **1-(2,6-Dimethylphenyl)ethanone**

Property	Value	References
Molecular Formula	C10H12O	[1][2][3][4][5]
Molecular Weight	148.20 g/mol	[1][2][3][4][5]
CAS Number	2142-76-9	[1][2][4]
Synonyms	2',6'-Dimethylacetophenone	[1]

Experimental Protocols

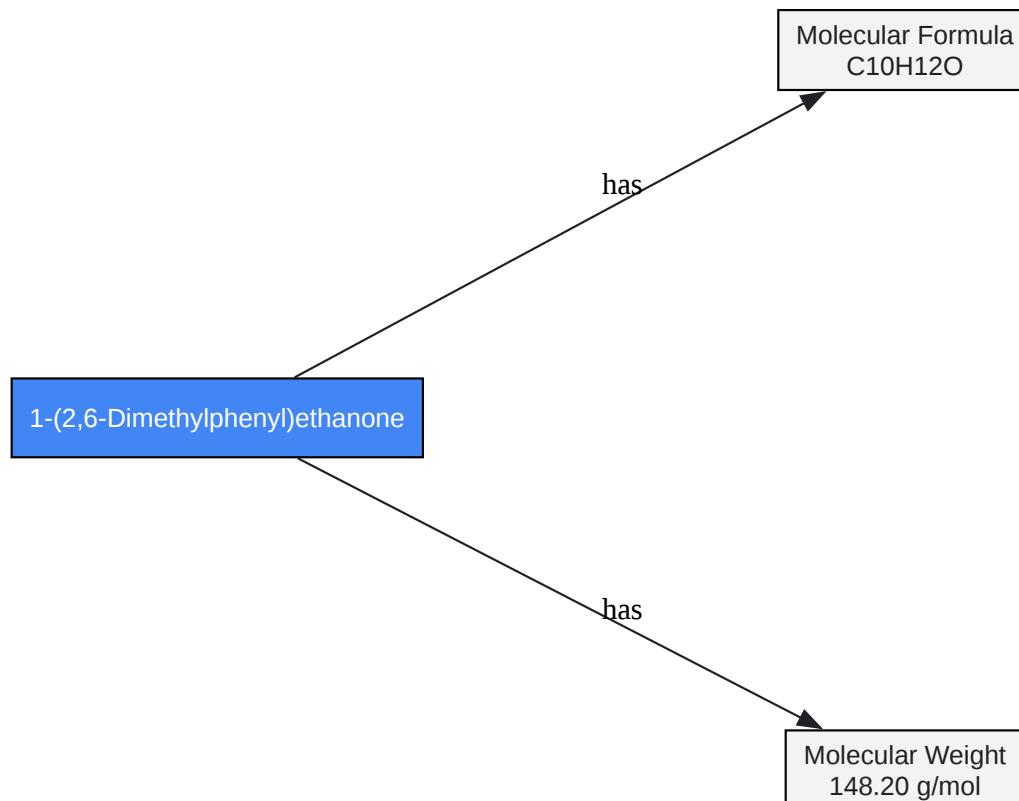
The determination of the molecular formula and weight of a chemical compound like **1-(2,6-Dimethylphenyl)ethanone** is achieved through standard analytical chemistry techniques.

While specific experimental reports for this compound are not detailed in the provided search results, the conventional methodologies are as follows:

- Mass Spectrometry (MS): This is the primary technique used to determine the molecular weight of a compound with high accuracy. The molecule is ionized, and the mass-to-charge ratio of the resulting ions is measured. The molecular ion peak in the mass spectrum corresponds to the molecular weight of the compound.
- Elemental Analysis: This method determines the percentage composition of elements (carbon, hydrogen, oxygen, etc.) in a sample. The empirical formula can be calculated from these percentages, and in conjunction with the molecular weight from mass spectrometry, the definitive molecular formula is established.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While primarily used for structure elucidation, ¹H and ¹³C NMR spectroscopy can confirm the number and types of atoms present in the molecule, thereby verifying the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between the compound and its molecular properties.

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